

# Commercial Suppliers and Technical Guide for High-Purity Ethyl Diphenylphosphinate

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## Compound of Interest

Compound Name: *Ethyl diphenylphosphinate*

Cat. No.: *B161188*

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For researchers, scientists, and drug development professionals, securing a reliable source of high-purity **ethyl diphenylphosphinate** (CAS No. 719-80-2) is crucial for the successful synthesis of complex molecules. This organophosphorus compound is a key intermediate in various chemical reactions, including the production of pharmaceutical ingredients and photoinitiators.<sup>[1]</sup> This technical guide provides an in-depth overview of commercial suppliers, quantitative data, and relevant experimental protocols for the synthesis and purity analysis of **ethyl diphenylphosphinate**.

## Commercial Availability

Several chemical suppliers offer **ethyl diphenylphosphinate**, typically with a purity of 96% or higher.<sup>[2]</sup> It is essential to request a Certificate of Analysis (CoA) from any supplier to verify the purity and impurity profile of the specific lot.<sup>[2]</sup>

Table 1: Commercial Suppliers of **Ethyl Diphenylphosphinate**

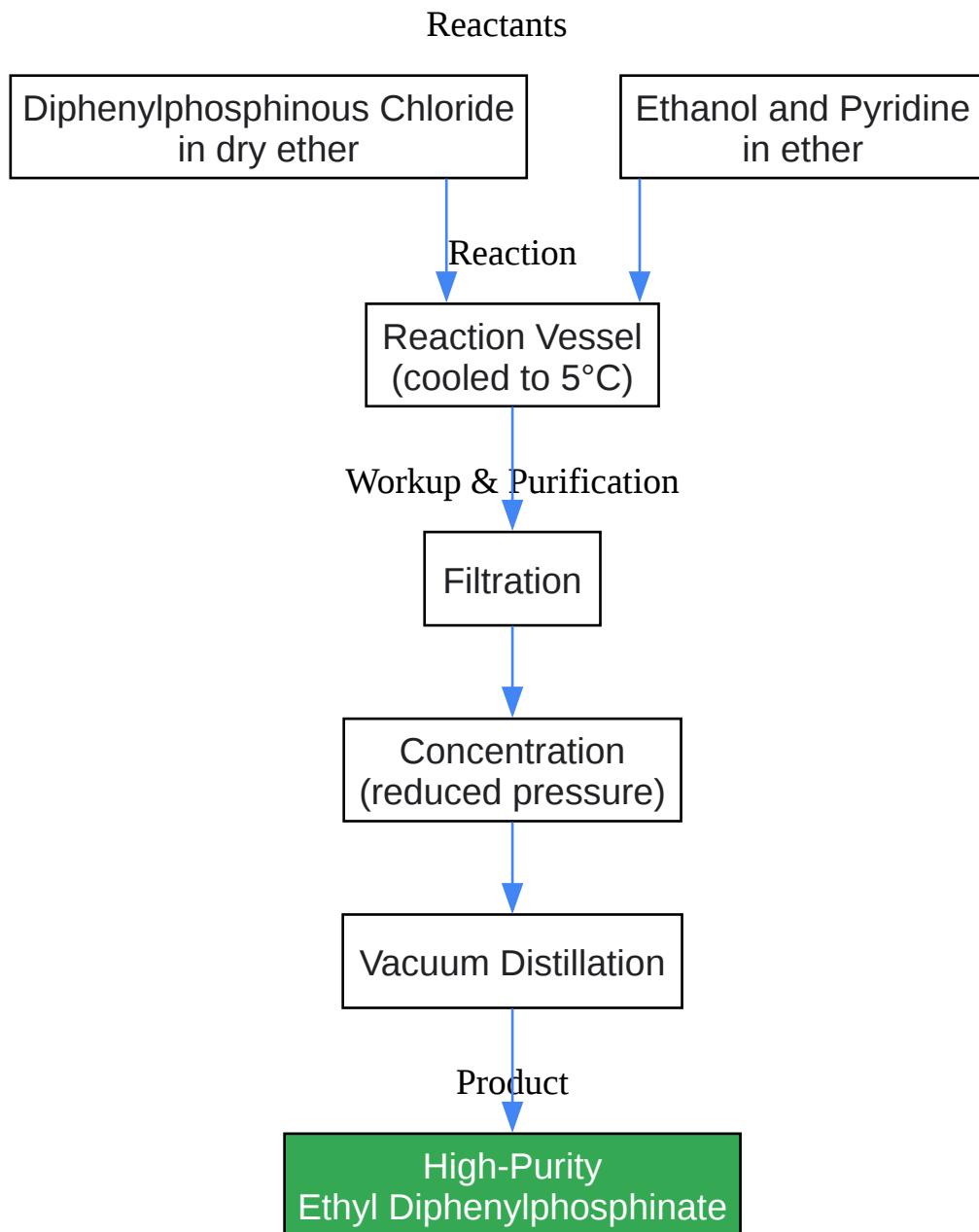
Supplier	Product Name	Purity	CAS Number	Additional Information
Sigma-Aldrich (Merck)	Ethyl diphenylphosphinate	97%	719-80-2	Form: liquid; Density: 1.066 g/mL at 25 °C; Refractive index: n <sub>20/D</sub> 1.59.
Fisher Scientific	Ethyl diphenylphosphinate	---	---	Distributes MilliporeSigma products.[3]
Ambeed, Inc.	Ethyl Phenylphosphinate	---	2511-09-3	Specializes in building blocks and advanced intermediates.[4]
AiFChem (an XtalPi company)	Ethyl Phenylphosphinate	---	2511-09-3	Focuses on AI-driven chemical synthesis and production.[4]
BOC Sciences	Ethyl Phenylphosphinate	---	2511-09-3	Offers a wide spectrum of development and manufacturing services.[4]

## Synthesis of Ethyl Diphenylphosphinate

The common laboratory-scale synthesis of **ethyl diphenylphosphinate** involves the reaction of diphenylphosphinous chloride (chlorodiphenylphosphine) with ethanol in the presence of a base to neutralize the hydrochloric acid byproduct.[1][5]

## Experimental Protocol: Synthesis of Ethyl Diphenylphosphinate[6]

- Reaction Setup: A solution of diphenylphosphinous chloride (135 mmol) in 120 mL of dry diethyl ether is placed in a reaction vessel and cooled to 5°C.
- Addition of Reagents: A solution of ethanol (200 mmol) and pyridine (134 mmol) in 120 mL of diethyl ether is added dropwise to the cooled diphenylphosphinous chloride solution.
- Reaction and Workup: The reaction mixture is stirred, and the resulting precipitate (pyridinium hydrochloride) is removed by filtration. The filtrate is then concentrated under reduced pressure to yield the crude **ethyl diphenylphosphinate**.
- Purification: The crude product can be further purified by vacuum distillation to obtain high-purity **ethyl diphenylphosphinate**.



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Synthesis workflow for high-purity **ethyl diphenylphosphinate**.

## Purity Assessment of Ethyl Diphenylphosphinate

A combination of chromatographic and spectroscopic methods is essential for determining the purity of synthesized **ethyl diphenylphosphinate**.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and thermally stable compounds.

Experimental Protocol:

- Sample Preparation: Prepare a dilute solution of **ethyl diphenylphosphinate** in a suitable solvent such as ethyl acetate.
- Injection: Inject a small volume of the sample into the GC-MS system. A splitless injection mode is often used for trace analysis.
- GC Separation: The sample is vaporized and separated on a high-resolution fused silica capillary GC column. The temperature program should be optimized to ensure good separation of the analyte from any impurities.
- MS Detection: The separated components are introduced into the mass spectrometer. The mass spectrum of the main peak should be compared to a reference spectrum for **ethyl diphenylphosphinate** to confirm its identity. Purity is determined by the area percentage of the main peak.

## High-Performance Liquid Chromatography (HPLC)

HPLC is well-suited for non-volatile or thermally labile compounds and can be used to assess the purity of **ethyl diphenylphosphinate**.

Experimental Protocol:[6]

- Instrumentation: Use an HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: An isocratic or gradient elution with a mixture of acetonitrile and water is typically employed.

- Detection: The phenyl group of **ethyl diphenylphosphinate** allows for UV detection at a wavelength of approximately 254 nm.
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Analysis: Inject the sample and analyze the resulting chromatogram. The purity is calculated based on the relative peak areas.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information and can be used for quantitative analysis (qNMR) to determine purity against a certified reference standard.

Experimental Protocol:

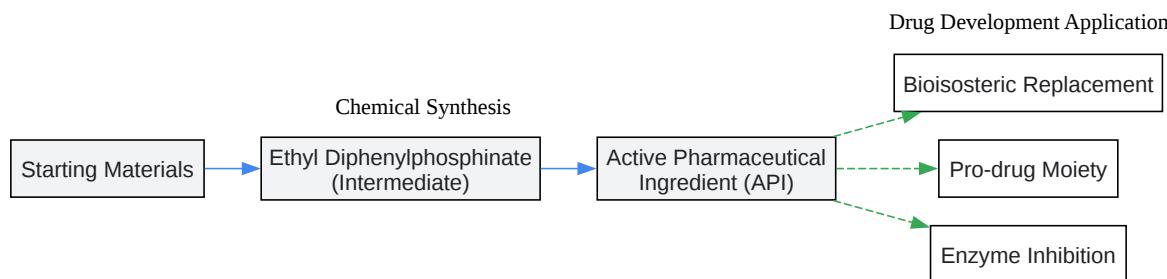
- Sample Preparation: Dissolve 5-10 mg of the purified **ethyl diphenylphosphinate** in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR: Acquire the proton NMR spectrum to confirm the presence of the ethyl and phenyl groups and to identify any proton-containing impurities.
- $^{31}\text{P}$  NMR: Acquire the phosphorus-31 NMR spectrum. This is particularly useful for organophosphorus compounds and will show a characteristic chemical shift for **ethyl diphenylphosphinate**, helping to identify any phosphorus-containing impurities.
- $^{13}\text{C}$  NMR: Acquire the carbon-13 NMR spectrum to further confirm the carbon skeleton of the molecule.

## Applications in Drug Development

**Ethyl diphenylphosphinate** serves as a crucial intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).<sup>[1]</sup> Its reactivity allows for controlled functionalization, a key requirement in drug synthesis.<sup>[1]</sup> Organophosphorus compounds, in general, are important in drug design and development, with applications as enzyme inhibitors, pro-drugs, and analogs of biomolecules.<sup>[7][8]</sup> The phosphinate moiety can

act as a bioisostere for carboxylates or mimic the transition state of amide and ester hydrolysis.

[7]



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Role of **ethyl diphenylphosphinate** in drug development.

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